

# A Comprehensive Technical Guide to the Chemical Properties and Stability of Perphenazine Decanoate

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## Compound of Interest

Compound Name: *Perphenazine decanoate*

Cat. No.: *B1203372*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical properties and stability of **perphenazine decanoate**, a long-acting injectable antipsychotic medication. The information is curated for professionals in research and drug development, with a focus on quantitative data, experimental methodologies, and relevant biochemical pathways.

## Chemical and Physical Properties

**Perphenazine decanoate** is the decanoic acid ester of perphenazine, a phenothiazine derivative.<sup>[1]</sup> This esterification significantly prolongs the drug's duration of action. The fundamental chemical and physical characteristics of **perphenazine decanoate**, along with its parent compound perphenazine, are summarized below.

## Quantitative Data for Perphenazine Decanoate

Property	Value	Reference
Molecular Formula	C31H44CIN3O2S	[1][2]
Molecular Weight	558.2 g/mol	[1]
CAS Number	61120-81-8	[1]
Appearance	Pale yellow solution in sesame oil	[3]

## Quantitative Data for Perphenazine (Parent Compound)

Property	Value	Reference
Molecular Formula	C21H26CIN3OS	[4]
Molecular Weight	403.97 g/mol	[5]
Melting Point	94-100 °C	[5]
Boiling Point	278-281 °C at 1 mmHg	[5]
Water Solubility	28.3 mg/L at 24 °C	[4]
Solubility in Ethanol	153 mg/mL	[4][5]
Solubility in Acetone	82 mg/mL	[5]
logP	4.2	[4]

## Stability Profile

The stability of **perphenazine decanoate** is a critical factor in its formulation, storage, and therapeutic efficacy. As a phenothiazine, it is susceptible to degradation by oxidation, hydrolysis, and photolysis.

## Degradation Pathways

**Oxidative Degradation:** The primary degradation pathway for phenothiazines, including **perphenazine decanoate**, is oxidation. The sulfur atom in the phenothiazine ring is susceptible to oxidation, which can lead to the formation of a sulfoxide.[6] Studies on the related compound

fluphenazine decanoate in an oily solution suggest that oxidation can be initiated by hydroperoxides formed from the autoxidation of the oil vehicle.[7][8] This process can be catalyzed by the presence of acid.[7][8]

**Hydrolytic Degradation:** The ester linkage in **perphenazine decanoate** is susceptible to hydrolysis, which would release the active perphenazine and decanoic acid. The rate of hydrolysis is dependent on pH and temperature.[9]

**Photodegradation:** Phenothiazines are known to be sensitive to light.[5] Exposure to light can lead to the formation of colored degradation products.[6] Therefore, **perphenazine decanoate** should be protected from light.

## Factors Affecting Stability

- **pH:** The stability of phenothiazines is influenced by the pH of the solution.[10] Acidic conditions can catalyze the oxidation of the tertiary amine centers in the molecule.[7] A study on an oral liquid dosage form of perphenazine showed it was stable for 30 days at a constant pH of 3.7.[11][12]
- **Temperature:** Higher temperatures can accelerate both hydrolytic and oxidative degradation rates.[9]
- **Light:** As a photosensitive compound, exposure to light can induce degradation.[5]
- **Oxidizing Agents:** The presence of oxidizing agents, such as peroxides that may form in the oily vehicle, can significantly promote degradation.[7][8]

## Experimental Protocols

This section outlines methodologies for assessing the chemical properties and stability of **perphenazine decanoate**.

### Stability-Indicating High-Performance Liquid Chromatography (HPLC) Assay

This method is designed to quantify the concentration of the drug and separate it from its degradation products.

- Objective: To determine the stability of perphenazine in a liquid dosage form.[11]
- Instrumentation: A high-performance liquid chromatograph equipped with a UV detector.
- Chromatographic Conditions:
  - Column: Reversed-phase C18 column.
  - Mobile Phase: A mixture of methanol, acetonitrile, and ammonium acetate buffer (e.g., 70:15:15, v/v/v), with the pH adjusted to 6.0.[13]
  - Flow Rate: 1.0 mL/min.[13]
  - Detection Wavelength: 259 nm.[13]
- Procedure:
  - Prepare a standard solution of perphenazine of known concentration.
  - Inject the standard solution to obtain a standard chromatogram and peak height/area.
  - Prepare samples of the **perphenazine decanoate** formulation at specified time points during the stability study.
  - Inject the samples and record the chromatograms.
  - The concentration of perphenazine is determined by comparing the peak height or area of the sample to that of the standard.[11]
- Validation: The method should be validated for linearity, precision, accuracy, specificity, and selectivity. A direct relationship between peak heights and concentrations, with a correlation coefficient (r-value) close to 0.999, indicates good linearity.[11][12]

## Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products and pathways.

- Objective: To evaluate the stability of the drug under stress conditions.[13]

- Conditions:
  - Acidic Hydrolysis: 0.1 M to 2 M HCl at elevated temperatures (e.g., 363 K).[6]
  - Basic Hydrolysis: 0.1 M to 1 M NaOH at room or elevated temperatures.
  - Oxidative Degradation: 3% to 10% hydrogen peroxide at room temperature.[6][13]
  - Thermal Degradation: Heating the solid drug or a solution at a high temperature (e.g., 363 K).[6]
  - Photodegradation: Exposing the drug in solid form and in solution to UV light.[6]
- Analysis: The stressed samples are analyzed by a stability-indicating HPLC method. The degradation products can be identified and characterized using techniques like liquid chromatography-mass spectrometry (LC-MS/MS).[13]

## Mechanism of Action and Signaling Pathway

Perphenazine, the active moiety of **perphenazine decanoate**, exerts its antipsychotic effects primarily through the antagonism of dopamine D2 receptors in the brain.[14] It also interacts with other neurotransmitter receptors, contributing to its overall therapeutic and side-effect profile.[14][15]



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Caption: Perphenazine's antagonism of the dopamine D2 receptor signaling pathway.

The diagram above illustrates the primary mechanism of action of perphenazine. In psychotic disorders, there is often an overactivity of dopaminergic pathways.[14] Perphenazine acts as an antagonist at the postsynaptic dopamine D2 receptor, blocking the binding of dopamine.[14] [16] This inhibition of dopamine-mediated neurotransmission helps to alleviate the positive symptoms of schizophrenia. The dopamine D2 receptor is coupled to G proteins, which in turn modulate second messenger systems like the phosphatidylinositol-calcium pathway. By blocking the receptor, perphenazine interrupts this signaling cascade.

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